

# optimizing Fmoc-S-methyl-L-cysteine purification methods

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## Compound Focus: Fmoc-S-Methyl-L-Cysteine

CAS No.: 138021-87-1

Cat. No.: S726533

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## Chemical Identifier Tables

For accurate identification of your compound during analysis, refer to the following identifiers.

Table 1: Basic Chemical Identifiers

Property	Specification
CAS Number	138021-87-1 [1] [2]
Molecular Formula	C <sub>19</sub> H <sub>19</sub> NO <sub>4</sub> S [1] [2]
Molecular Weight	357.42 g/mol [1] [2]
IUPAC Name	(2R)-2-(9H-fluoren-9-ylmethoxycarbonylamino)-3-methylsulfanylpropanoic acid [1]
SMILES	CSCC(C(=O)O)NC(=O)OCC1C2=CC=CC=C2C3=CC=CC=C13 [1]

Table 2: Commercial Product Specifications

Supplier	Catalog Number	Purity	Price (USD)
Thermo Scientific	AAH6684206 (5 g)	95%	\$135.77 [1]
Santa Cruz Biotechnology	sc-285836 (1 g)	≥98%	\$26.00 [2]

## FAQs & Troubleshooting Guide

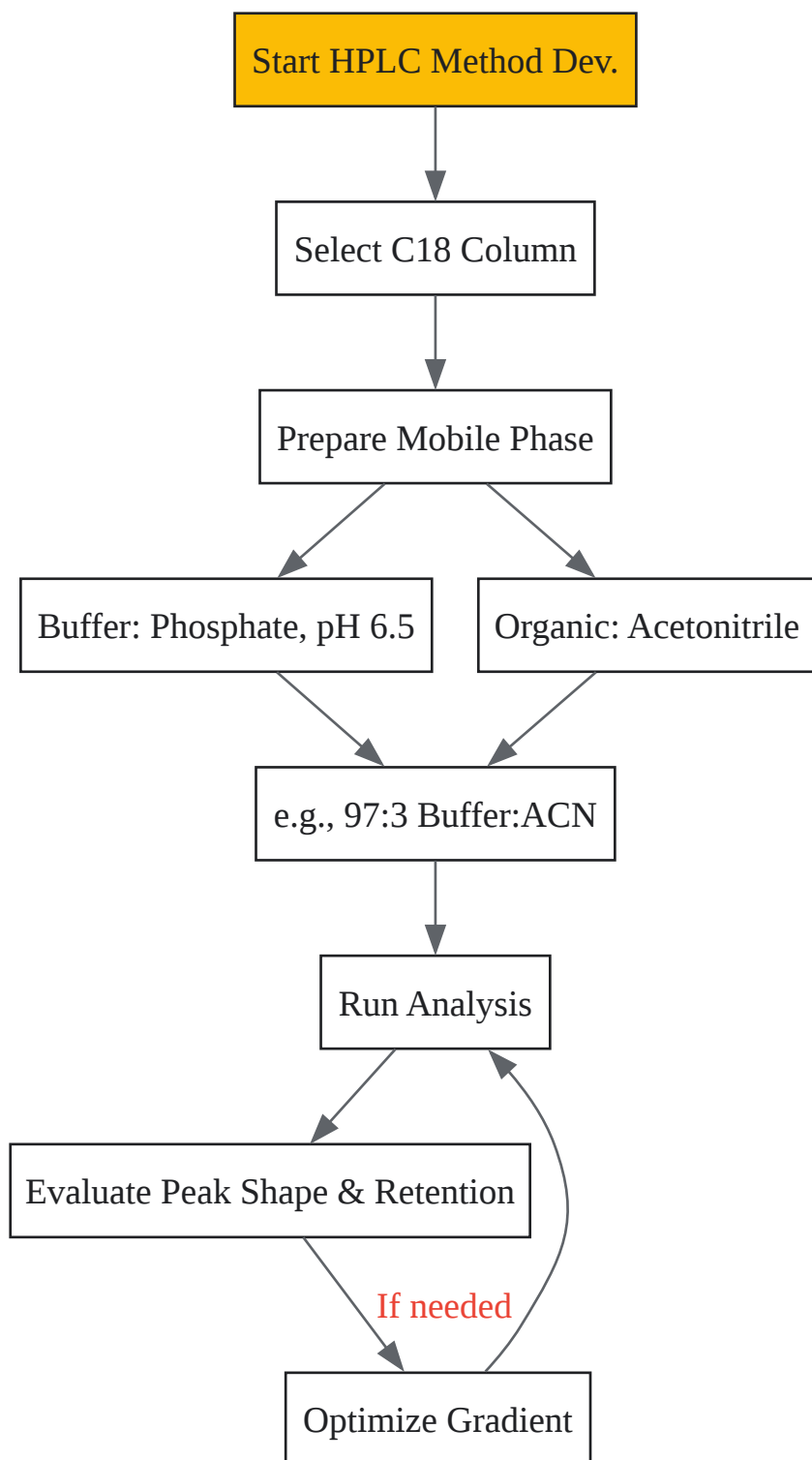
Based on general peptide synthesis knowledge and the available information, here are answers to potential questions.

**Q1: What is the primary application of Fmoc-S-methyl-L-cysteine?** It is an Fmoc-protected cysteine derivative used in **solid-phase peptide synthesis (SPPS)** [2]. The Fmoc group protects the alpha-amino group, and the methyl group protects the thiol side chain, preventing unwanted side reactions during the synthesis process.

**Q2: What are common side reactions affecting cysteine derivatives during SPPS?** While not specific to the S-methyl derivative, cysteine residues are susceptible to several side reactions:

- **Formation of 3-(1-piperidinyl)alanine:** This can occur when peptides with a C-terminal cysteine are synthesized. Base-catalyzed  $\beta$ -elimination forms dehydroalanine, to which piperidine (used for Fmoc deprotection) then adds [3].
- **Aspartimide Formation:** This can occur if Asp is followed by certain amino acids like Gly, and can be minimized by using bulkier aspartate esters [3].

**Q3: What analytical methods can be used to monitor purification?** While a specific method for **Fmoc-S-methyl-L-cysteine** was not found, **High-Performance Liquid Chromatography (HPLC)** is a standard technique for analyzing and purifying synthetic peptides and their building blocks. The diagram below outlines a general workflow for method development.



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A published method for the related compound **S-Methyl L-Cysteine** uses an **Inertsustain GL-Science C-18 column (150 mm x 4.6 mm; 5µm)** with a mobile phase of **pH 6.5 Phosphate Buffer and Acetonitrile (97:3)**. This could serve as a starting point for method development [4].

## Experimental Protocol Snippet

The search results did not contain a detailed step-by-step purification protocol for **Fmoc-S-methyl-L-cysteine**. The information below is an example of a general analytical method for a similar compound, provided for reference.

**Example: Referenced HPLC Method for S-Methyl L-Cysteine [4]** This protocol is adapted from a study on the unmodified amino acid and is presented as an example of how analytical methods are typically documented.

- **Objective:** To determine S-Methyl L-Cysteine content.
- **Column:** Inertsustain GL-Science C-18 (150 mm x 4.6 mm; 5µm).
- **Mobile Phase:** Phosphate buffer (pH 6.5) : Acetonitrile in a ratio of 97:3.
- **Flow Rate:** 1.0 mL/min (typical value, assumed).
- **Detection:** UV detector (wavelength not specified in source).
- **Retention Time:** Observed at approximately 2.26 minutes.
- **Linearity:** The method was validated for the concentration range of 100-2000 µg/ml.

## Key Takeaways

- **Chemical Identity:** Ensure you have the correct CAS number (138021-87-1) and structure for identification [1] [2].
- **Primary Role:** This compound is a protected building block for solid-phase peptide synthesis [2].
- **Analytical Starting Point:** While direct purification methods are not detailed, **reverse-phase HPLC with a C18 column** is the standard approach, and methods for similar compounds can provide a starting point for development [4].

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## References

1. N- Fmoc - S - methyl - L - cysteine , 95% | Fisher Scientific [fishersci.ca]

2. - Fmoc - S - methyl - cysteine | CAS 138021-87-1 | SCBT - Santa Cruz... L [scbt.com]
3. Blog - Common Side Reactions in Fmoc Solid-Phase Peptide Synthesis [iris-biotech.de]
4. Determination of s - methyl - l by... cysteine [journals.innovareacademics.in]

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